Application Notes and Protocols for PROTAC Synthesis using (2E)-TCO-PNB Ester

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Compound of Interest

Compound Name:	*(2E)-TCO-PNB ester*
Cat. No.:	*B8116722*

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These application notes provide a detailed methodology for the synthesis of Proteolysis Targeting Chimeras (PROTACs) utilizing the amine-reactive **(2E)-TCO-PNB ester** ((E)-cyclooct-2-en-1-yl (4-nitrophenyl) carbonate). This two-step approach leverages the formation of a stable carbamate linkage followed by a highly efficient and bioorthogonal inverse-electron demand Diels-Alder (iEDDA) click reaction. This method offers a modular and flexible strategy for the assembly of PROTACs, enabling the rapid generation of libraries for structure-activity relationship (SAR) studies.

Introduction to the TCO-PNB Ester-Based PROTAC Synthesis Strategy

PROTACs are heterobifunctional molecules that recruit an E3 ubiquitin ligase to a target protein of interest (POI), leading to the ubiquitination and subsequent degradation of the POI by the proteasome. The synthesis of these complex molecules often requires a robust and versatile chemical ligation strategy. The use of **(2E)-TCO-PNB ester** provides a powerful tool for this purpose.

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The synthesis strategy involves two key steps:

- Carbamate Linkage Formation: An amine-containing molecule, typically the E3 ligase ligand or a linker attached to it, is reacted with the **(2E)-TCO-PNB ester**. The p-nitrophenyl (PNB) group is an excellent leaving group, facilitating the formation of a stable carbamate bond under mild conditions.
- Inverse Electron Demand Diels-Alder (iEDDA) Click Reaction: The resulting TCO-functionalized molecule is then reacted with a tetrazine-modified POI ligand. The iEDDA reaction between the trans-cyclooctene (TCO) and tetrazine is extremely fast and bioorthogonal, proceeding with high yield and specificity in a variety of solvents, including aqueous media.

This modular approach allows for the separate synthesis and purification of the two key components of the PROTAC before their final conjugation, simplifying the overall synthetic workflow.

Experimental Protocols

Protocol 1: Synthesis of TCO-Functionalized E3 Ligase Ligand

This protocol describes the reaction of an amine-containing E3 ligase ligand (e.g., a derivative of pomalidomide with a primary or secondary amine linker) with **(2E)-TCO-PNB ester**.

Materials:

- Amine-functionalized E3 ligase ligand
- **(2E)-TCO-PNB ester**
- Anhydrous N,N-Dimethylformamide (DMF)
- Triethylamine (TEA) or Diisopropylethylamine (DIPEA)
- Reverse-phase HPLC for purification
- Mass spectrometer and NMR for characterization

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Procedure:

- Dissolve the amine-functionalized E3 ligase ligand (1.0 eq) in anhydrous DMF to a final concentration of 10-50 mg/mL.
- Add **(2E)-TCO-PNB ester** (1.1-1.5 eq) to the solution.
- Add TEA or DIPEA (2.0-3.0 eq) to the reaction mixture to act as a base.
- Stir the reaction mixture at room temperature for 2-12 hours. Monitor the reaction progress by LC-MS.
- Upon completion, quench the reaction by adding a small amount of water.
- Dilute the reaction mixture with an appropriate solvent (e.g., ethyl acetate) and wash with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by reverse-phase HPLC to obtain the TCO-functionalized E3 ligase ligand.
- Characterize the purified product by mass spectrometry and NMR to confirm its identity and purity.

Protocol 2: Synthesis of the Final PROTAC via iEDDA Click Chemistry

This protocol describes the final conjugation of the TCO-functionalized E3 ligase ligand with a tetrazine-modified POI ligand. For this example, we will consider a PROTAC targeting the BRD4 protein, using a tetrazine-functionalized JQ1 derivative.

Materials:

- TCO-functionalized E3 ligase ligand (from Protocol 1)
- Tetrazine-functionalized POI ligand (e.g., Tetrazine-JQ1)

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- Acetonitrile (ACN) and water or Phosphate-Buffered Saline (PBS)
- Reverse-phase HPLC for purification
- Mass spectrometer and NMR for characterization

Procedure:

- Dissolve the TCO-functionalized E3 ligase ligand (1.0 eq) in a mixture of ACN and water (or PBS) (1:1 v/v).
- Add the tetrazine-functionalized POI ligand (1.0-1.2 eq) to the solution.
- The reaction is typically rapid and can be stirred at room temperature for 30 minutes to 4 hours. Monitor the reaction progress by LC-MS for the disappearance of starting materials and the appearance of the product peak.
- Upon completion, the reaction mixture can be directly purified by reverse-phase HPLC.
- Lyophilize the pure fractions to obtain the final PROTAC as a solid.
- Characterize the final PROTAC by high-resolution mass spectrometry and NMR to confirm its structure and purity.

Data Presentation

The following tables provide representative quantitative data for the synthesis of a hypothetical BRD4-targeting PROTAC using the described methodology. Actual results may vary depending on the specific ligands and linkers used.

Table 1: Reaction Conditions and Yields for TCO-Functionalization of an Amine-Containing E3 Ligase Ligand

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Parameter	Value
E3 Ligase Ligand	Pomalidomide-amine
Stoichiometry (E3 Ligand : TCO-PNB Ester)	1 : 1.2
Solvent	Anhydrous DMF
Base	DIPEA (2.5 eq)
Reaction Temperature	Room Temperature
Reaction Time	4 hours
Purification Method	Reverse-phase HPLC
Yield	75%

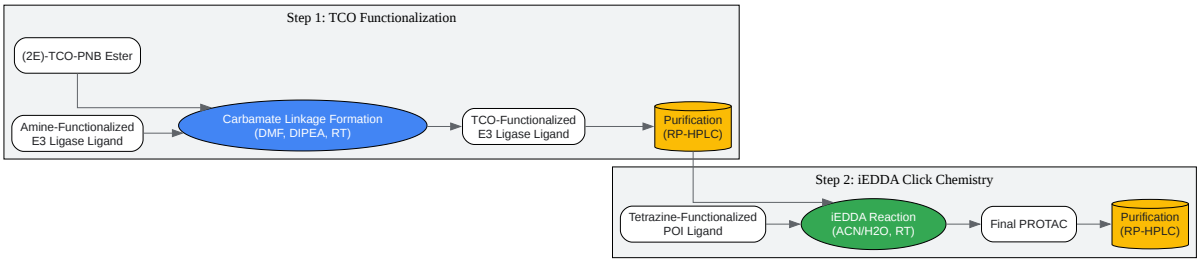
Table 2: Reaction Conditions and Yields for the Final PROTAC Synthesis via iEDDA Click Chemistry

Parameter	Value
TCO-Functionalized E3 Ligand	TCO-Pomalidomide
Tetrazine-Functionalized POI Ligand	Tetrazine-JQ1
Stoichiometry (TCO-Ligand : Tetrazine-Ligand)	1 : 1.1
Solvent	Acetonitrile:Water (1:1)
Reaction Temperature	Room Temperature
Reaction Time	1 hour
Purification Method	Reverse-phase HPLC
Yield	>90%

Mandatory Visualizations

PROTAC Synthesis Workflow

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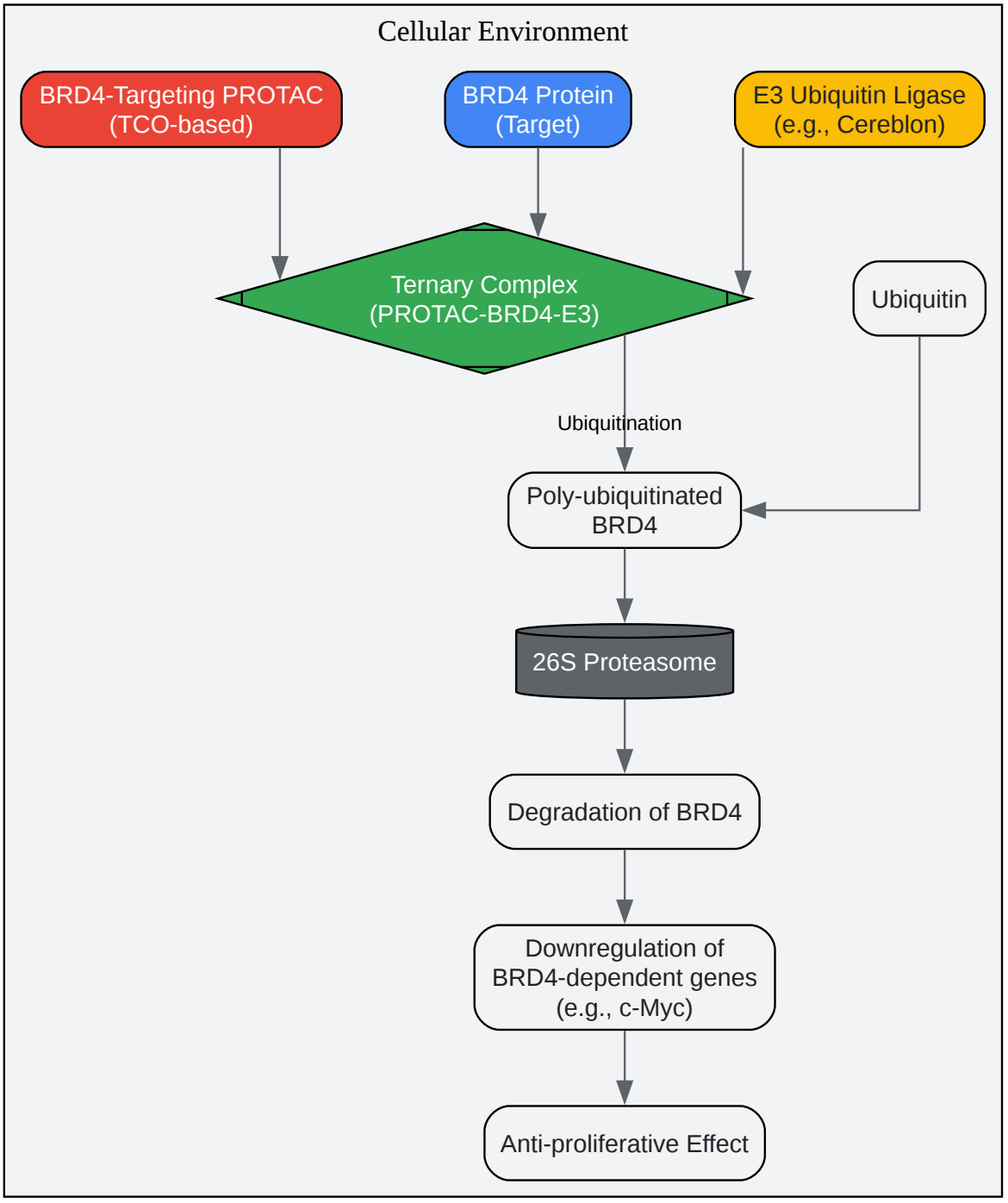


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Caption: Workflow for the two-step synthesis of a PROTAC.

Signaling Pathway of a BRD4-Targeting PROTAC

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Caption: Mechanism of action for a BRD4-targeting PROTAC.

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